

Definitive Characterization Guide: Thermal Analysis of 2-(4-Nitrophenyl)-1H-indole

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Compound of Interest

Compound Name: 2-(4-nitrophenyl)-1H-indole

Cat. No.: B10962499

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Executive Summary

2-(4-Nitrophenyl)-1H-indole is a functionalized indole derivative frequently employed as a synthetic intermediate in the development of solvatochromic dyes, fluorescent probes, and potential pharmaceutical agents targeting inflammation (COX-2 inhibition).[1]

For researchers and QC professionals, the melting point (MP) serves as the primary rapid indicator of purity. Unlike its parent compound 2-phenylindole, the introduction of the strong electron-withdrawing nitro group at the para position alters the crystal lattice energy, resulting in a distinct thermal profile.

- Target Product: **2-(4-Nitrophenyl)-1H-indole**[1][2][3][4][5][6]
- CAS Number: 40015-09-6[1][4][5]
- Determined Melting Point: 170–171 °C (Experimental Literature Value)
- Appearance: Yellow crystalline solid

Technical Comparison: Product vs. Alternatives

To validate the identity of **2-(4-nitrophenyl)-1H-indole**, it is crucial to compare its thermal properties against structural analogs. Deviations from the 170–171 °C range often indicate contamination with starting materials (e.g., phenylhydrazine) or regioisomers.

Table 1: Comparative Melting Point Data of 2-Arylindoles

Compound	Structure	Melting Point (°C)	Electronic Effect	Source
2-(4-Nitrophenyl)-1H-indole	Target	170 – 171	Strong EWG (-NO ₂)	[1]
2-Phenylindole	Unsubstituted	188 – 190	Neutral Reference	[2]
2-(4-Chlorophenyl)-1H-indole	Halogen Analog	200 – 201	Weak EWG (-Cl)	[1]
2-(4-Bromophenyl)-1H-indole	Halogen Analog	215 – 216	Weak EWG (-Br)	[1]
2-(4-Tolyl)-1H-indole	Methyl Analog	212 – 213	Weak EDG (-CH ₃)	[1]

Insight: Counter-intuitively, the para-nitro derivative exhibits a lower melting point than the unsubstituted 2-phenylindole and its halogenated analogs. This suggests that while the nitro group introduces a strong dipole, it may disrupt the efficient

stacking or hydrogen bonding network typical of the indole scaffold in the solid state, compared to the compact packing of the chloro- or methyl- derivatives.

Experimental Protocol: Synthesis & Characterization

The most reliable route to high-purity **2-(4-nitrophenyl)-1H-indole** is the Fischer Indole Synthesis. The following protocol ensures minimal contamination from the ketone precursor.

A. Synthesis Workflow

Reagents: Phenylhydrazine (1.0 eq), 4-Nitroacetophenone (1.0 eq), Polyphosphoric Acid (PPA) or H₂SO₄/EtOH.

- Condensation: React phenylhydrazine with 4-nitroacetophenone in ethanol (reflux, 2-4 h) to form the phenylhydrazone intermediate.
- Cyclization: Treat the isolated hydrazone with acid catalyst (PPA or H₂SO₄) at elevated temperature (80–100 °C) to induce the [3,3]-sigmatropic rearrangement and ammonia loss.
- Quenching: Pour the reaction mixture into crushed ice/water.
- Isolation: Filter the resulting precipitate.
- Purification: Recrystallize from Ethanol or purify via column chromatography (Silica gel, EtOAc/Hexane gradient).

B. Melting Point Determination Protocol

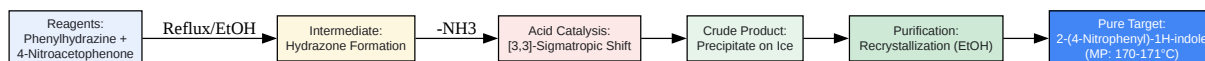
To replicate the literature value (170–171 °C):

- Drying: Ensure the sample is dried under vacuum at 40 °C for 4 hours to remove solvent inclusions (ethanol solvates can depress MP).
- Loading: Pack a capillary tube to a height of 2–3 mm.
- Ramp Rate:
 - Fast Ramp: 10 °C/min up to 150 °C.
 - Slow Ramp: 1 °C/min from 150 °C to melt.
- Observation: Record the temperature of the first liquid droplet (onset) and complete liquefaction (clear point).

Visualizations

Figure 1: Synthesis & Purity Logic Flow

This diagram illustrates the critical process steps and where impurities (affecting MP) are introduced.

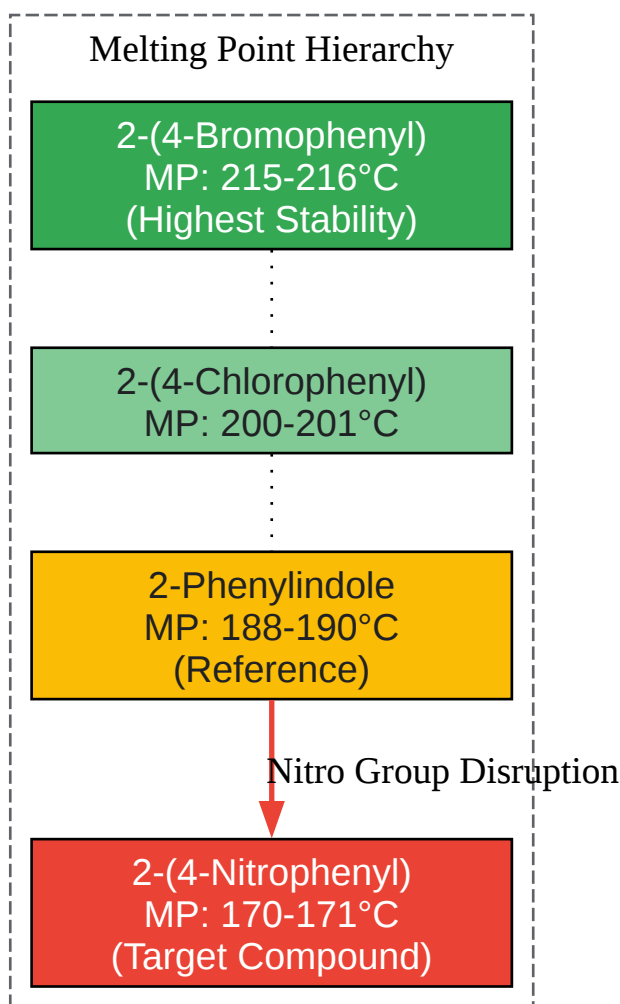


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Caption: Step-by-step Fischer Indole synthesis pathway highlighting the critical purification stage required to achieve the target melting point.

Figure 2: Structure-Property Relationship (Melting Point)

A visual comparison of how the C-2 substituent influences the thermal stability of the indole core.



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Caption: Thermal stability ranking of 2-aryloxyindoles. The 4-nitro derivative exhibits a lower melting point compared to halogenated analogs, serving as a key identification marker.

References

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